

# Application Note: Ogerin Potency and Efficacy Profiling using the GloSensor™ cAMP Assay

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ogerin*

Cat. No.: *B609720*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

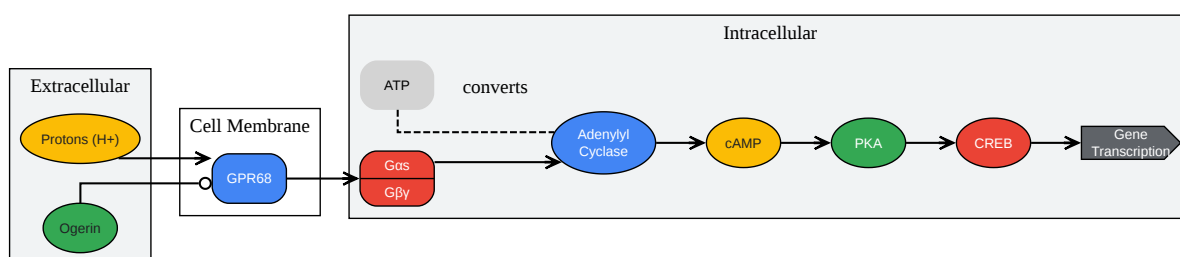
**Ogerin** is a positive allosteric modulator (PAM) of the G protein-coupled receptor 68 (GPR68), also known as Ovarian Cancer G-protein coupled Receptor 1 (OGR1).<sup>[1][2]</sup> GPR68 is a proton-sensing receptor that can couple to multiple G protein signaling pathways, including the G $\alpha$ s pathway, which leads to the production of cyclic AMP (cAMP).<sup>[3][4][5]</sup> **Ogerin** has been shown to potentiate proton-induced GPR68 activation of the G $\alpha$ s pathway, leading to an increase in intracellular cAMP levels. This makes the measurement of cAMP a critical readout for characterizing the activity of **Ogerin** and other GPR68 modulators.

The GloSensor™ cAMP Assay from Promega offers a sensitive and straightforward method for monitoring intracellular cAMP dynamics in living cells. The assay utilizes a genetically engineered form of firefly luciferase that contains a cAMP-binding domain. Binding of cAMP to the biosensor causes a conformational change, leading to an increase in light output that is directly proportional to the cAMP concentration. This non-lytic, real-time assay format is well-suited for studying GPCR signaling and pharmacology.

This application note provides a detailed protocol for using the GloSensor™ cAMP Assay to characterize the dose-dependent effects of **Ogerin** on GPR68 activation.

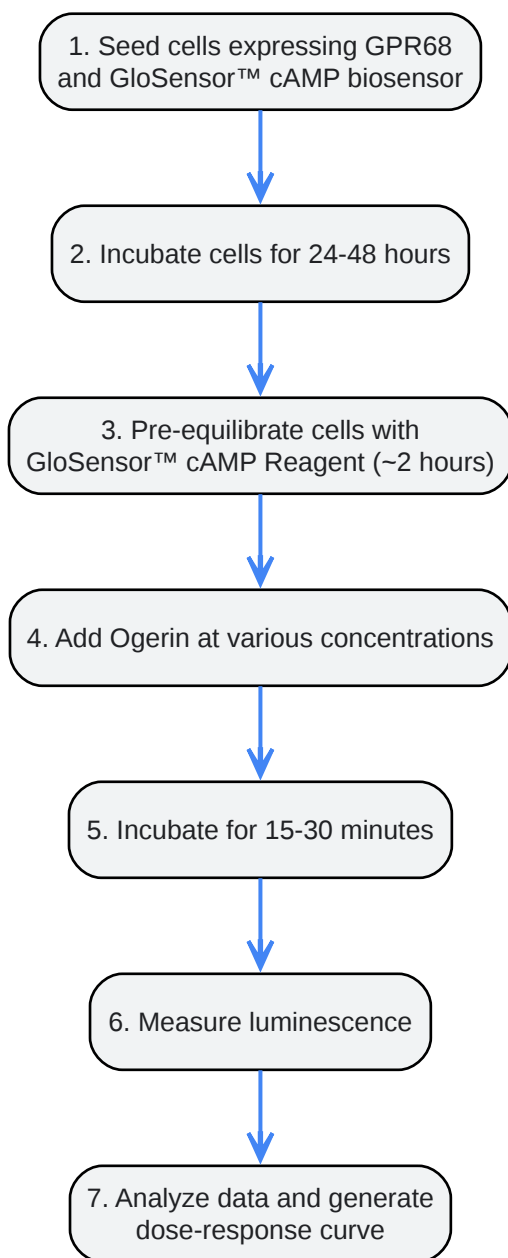
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the GPR68 signaling pathway and the experimental workflow for the GloSensor™ cAMP assay.



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Caption: GPR68 signaling pathway activated by protons and positively modulated by **Ogerin**, leading to cAMP production.



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## References

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